

Bms 182874 stock solution preparation and storage

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Compound of Interest

Compound Name: Bms 182874

Cat. No.: B1667164

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BMS 182874 Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **BMS 182874**. Here you will find guidance on stock solution preparation, storage, and troubleshooting to ensure the integrity and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

What is **BMS 182874**?

BMS 182874 is a potent and selective non-peptide antagonist of the endothelin A (ETA) receptor. It is utilized in research to investigate the physiological and pathological roles of the endothelin system.

What is the molecular weight of **BMS 182874**?

The molecular weight of the hydrochloride salt of **BMS 182874** is 381.88 g/mol .

What are the recommended storage conditions?

For the solid compound, it is recommended to store at 2-8°C for short-term storage and -20°C for long-term storage, kept dry and protected from light. Stock solutions should be stored at -20°C.

Data Presentation

Table 1: **BMS 182874** Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₉ N ₃ O ₃ S · HCl	[1]
Molecular Weight	381.88 g/mol	[1]
Appearance	White to beige powder	[1]
Purity	≥98% (HPLC)	

Table 2: Solubility Data for **BMS 182874**

Solvent	Solubility	Comments
DMSO	5 mg/mL	Warming may be required for complete dissolution.[1]
Ethanol	Information not available	It is recommended to test solubility in small aliquots.
Water	Information not available	Expected to have low aqueous solubility.
PBS	Information not available	Solubility in aqueous buffers is expected to be low.

Table 3: Recommended Storage Conditions

Form	Short-Term Storage (1-14 days)	Long-Term Storage (>14 days)
Solid Compound	2-8°C (dry and dark)	-20°C (dry and dark)
Stock Solution (in DMSO)	-20°C	-20°C (aliquoted to avoid freeze-thaw cycles)

Experimental Protocols

Protocol 1: Preparation of a 10 mM **BMS 182874** Stock Solution in DMSO

Materials:

- **BMS 182874** hydrochloride (MW: 381.88 g/mol)
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile, amber, or light-protected polypropylene vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heating block (optional)

Procedure:

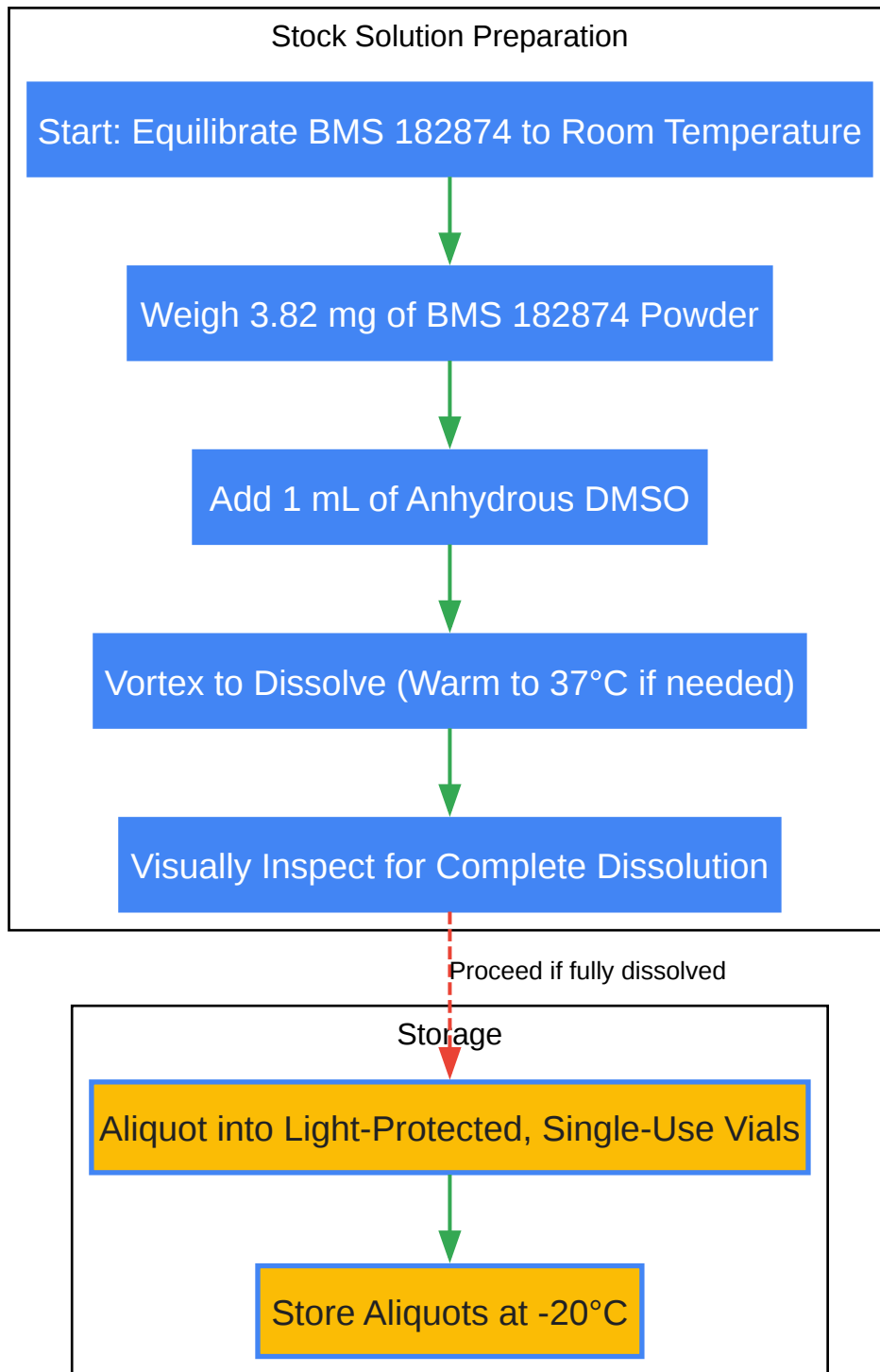
- Equilibrate: Allow the vial of **BMS 182874** to come to room temperature before opening to prevent condensation.
- Weigh: Carefully weigh out the desired amount of **BMS 182874** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.82 mg of **BMS 182874**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 381.88 \text{ g/mol} = 0.0038188 \text{ g} = 3.82 \text{ mg}$
- Dissolve: Add the appropriate volume of anhydrous DMSO to the vial containing the **BMS 182874** powder.
- Mix: Vortex the solution until the compound is completely dissolved. If necessary, gently warm the solution in a water bath (37°C) for a few minutes to aid dissolution.^[1] Visually

inspect the solution to ensure there are no undissolved particles.

- Aliquot: Dispense the stock solution into smaller, single-use aliquots in sterile, light-protected vials. This will minimize contamination and degradation from repeated freeze-thaw cycles.
- Store: Store the aliquots at -20°C for long-term storage.

Mandatory Visualizations

Experimental Workflow: BMS 182874 Stock Solution Preparation and Storage

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Caption: Workflow for preparing and storing a **BMS 182874** stock solution.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in stock solution upon storage	The compound may have limited long-term stability in solution, or the storage temperature may be fluctuating.	It is recommended to prepare fresh stock solutions periodically. Ensure the storage freezer maintains a consistent -20°C. Before use, allow the aliquot to thaw completely at room temperature and vortex gently to ensure any precipitate has redissolved.
Compound does not fully dissolve in DMSO	The concentration may be too high, or the compound may require gentle heating to fully dissolve.	Do not exceed the recommended solubility of 5 mg/mL. Gentle warming to 37°C with vortexing can aid dissolution. If particles persist, consider sonicating the solution for a few minutes.
Inconsistent experimental results	This could be due to multiple freeze-thaw cycles of the stock solution, leading to degradation. Inaccurate pipetting or weighing can also contribute.	Always aliquot the stock solution into single-use volumes to avoid repeated freezing and thawing. Use calibrated pipettes and a properly tared analytical balance.
Color change in the stock solution	The compound may be degrading due to exposure to light or improper storage.	Store stock solutions in amber or light-protected vials at -20°C. If a noticeable color change occurs, it is advisable to discard the stock and prepare a fresh solution.

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References

- 1. BMS-182874 hydrochloride $\geq 98\%$ (HPLC) | 1215703-04-0 [sigmaaldrich.com]
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